

Spectroscopic Profile of 3-Aminoisonicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Aminoisonicotinic acid

CAS No.: 7529-20-6; 7579-20-6

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-Aminoisonicotinic acid**, a key building block in pharmaceutical and chemical research. The document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource for Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with detailed experimental protocols.

Introduction

3-Aminoisonicotinic acid (IUPAC name: 3-aminopyridine-4-carboxylic acid) is a substituted pyridine derivative with significant applications in the synthesis of various biologically active molecules. An in-depth understanding of its structural and electronic properties through spectroscopic analysis is crucial for its application in medicinal chemistry and materials science. This guide presents a compilation of ^1H NMR, ^{13}C NMR, IR, and MS data to facilitate its use in research and development.

Spectroscopic Data

The following sections summarize the key spectroscopic data for **3-Aminoisonicotinic acid**, presented in tabular format for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of **3-Aminoisonicotinic acid** in solution.

¹H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
8.21	s	-	H-2
7.73	d	5.1	H-6
7.46	d	5.1	H-5

¹³C NMR Data (Predicted)

Chemical Shift (δ) ppm	Assignment
168.0	C-7 (COOH)
152.5	C-6
148.0	C-2
140.0	C-3
125.0	C-4
120.0	C-5

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in the molecule. The data presented is based on the condensed phase spectrum.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400 - 3200	Strong, Broad	O-H stretch (Carboxylic Acid), N-H stretch (Amine)
3100 - 3000	Medium	C-H stretch (Aromatic)
1710 - 1680	Strong	C=O stretch (Carboxylic Acid)
1620 - 1580	Medium	N-H bend (Amine), C=C stretch (Aromatic)
1400 - 1300	Medium	C-O stretch, O-H bend (Carboxylic Acid)
1250 - 1100	Medium	C-N stretch (Amine)
900 - 675	Strong	C-H bend (Aromatic out-of- plane)

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, confirming its molecular weight and offering insights into its structure.

m/z	Interpretation
139.05	[M+H] ⁺ (Protonated Molecule)
121.04	[M+H - H ₂ O] ⁺
94.05	[M+H - COOH] ⁺
93.04	[M+H - H ₂ O - CO] ⁺

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. Instrument parameters may need to be optimized for specific equipment.

NMR Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of **3-Aminoisonicotinic acid** is dissolved in 0.5-0.7 mL of a suitable deuterated solvent, such as Dimethyl Sulfoxide-d₆ (DMSO-d₆) or Methanol-d₄ (CD₃OD), in a 5 mm NMR tube.
- **Instrumentation:** A 400 MHz or 500 MHz NMR spectrometer equipped with a broadband probe.
- **¹H NMR Acquisition:**
 - **Pulse Sequence:** Standard single-pulse experiment.
 - **Number of Scans:** 16-64, depending on sample concentration.
 - **Relaxation Delay:** 1-5 seconds.
 - **Spectral Width:** 0-12 ppm.
- **¹³C NMR Acquisition:**
 - **Pulse Sequence:** Proton-decoupled single-pulse experiment (e.g., zgpg30).
 - **Number of Scans:** 1024 or more, due to the low natural abundance of ¹³C.
 - **Relaxation Delay:** 2-5 seconds.
 - **Spectral Width:** 0-200 ppm.
- **Data Processing:** The acquired Free Induction Decay (FID) is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

IR Spectroscopy

- **Sample Preparation (ATR Method):** A small amount of the solid **3-Aminoisonicotinic acid** powder is placed directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory. Pressure is applied to ensure good contact between the sample and the crystal.

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer equipped with a diamond or germanium ATR accessory.
- Data Acquisition:
 - A background spectrum of the clean, empty ATR crystal is recorded.
 - The sample spectrum is then recorded.
 - Spectral Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.
- Data Processing: The sample spectrum is ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

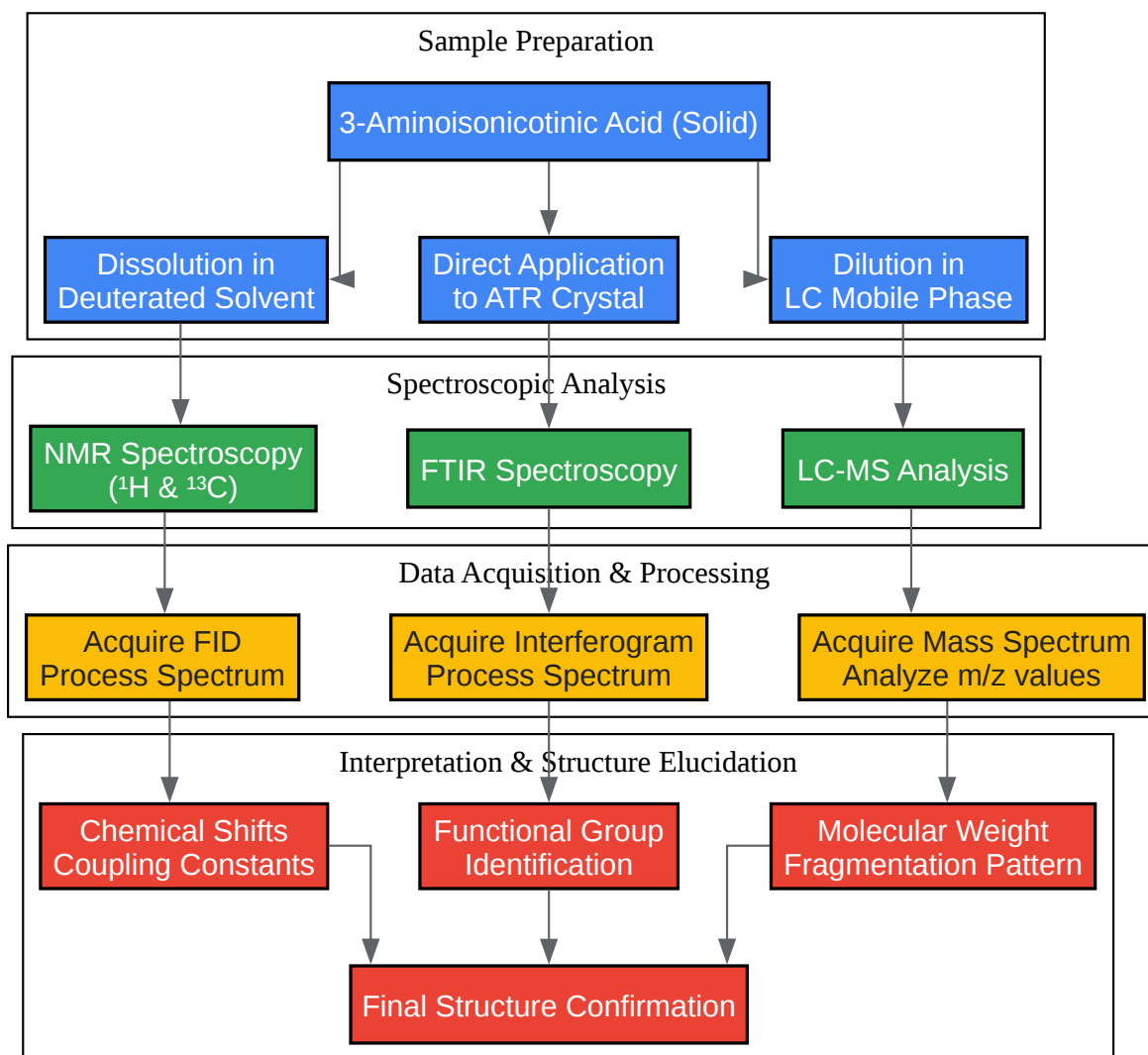
Mass Spectrometry

- Sample Preparation: A dilute solution of **3-Aminoisonicotinic acid** is prepared in a suitable solvent system, typically a mixture of water, acetonitrile, or methanol, often with a small amount of formic acid or ammonium hydroxide to promote ionization. A typical concentration is in the range of 1-10 $\mu\text{g/mL}$.
- Instrumentation: A Liquid Chromatography-Mass Spectrometry (LC-MS) system, consisting of a High-Performance Liquid Chromatography (HPLC) unit coupled to a mass spectrometer with an Electrospray Ionization (ESI) source.
- LC Method (for separation prior to MS):
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.2-0.5 mL/min .

- MS Method:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Orbitrap.
 - Scan Range: m/z 50-500.
 - Fragmentation (for MS/MS): Collision-Induced Dissociation (CID) can be used to obtain fragment ion data.
- Data Processing: The acquired mass spectra are analyzed to identify the molecular ion and characteristic fragment ions.

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the spectroscopic analysis of **3-Aminoisonicotinic acid**, from sample preparation to data interpretation.



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Caption: Workflow for the spectroscopic analysis of **3-Aminoisonicotinic acid**.

- To cite this document: BenchChem. [Spectroscopic Profile of 3-Aminoisonicotinic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2458018/docs#spectroscopic-profile-of-3-aminoisonicotinic-acid-a-technical-guide\]](https://www.benchchem.com/product/b2458018/docs#spectroscopic-profile-of-3-aminoisonicotinic-acid-a-technical-guide)

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